

Technical Guide: 5-[Bis(2-hydroxyethyl)amino]pentan-2-one

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Compound of Interest

Compound Name: 5-[Bis(2-hydroxyethyl)amino]pentan-2-one

CAS No.: 86271-48-9

Cat. No.: B3057908

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Core Identity & Strategic Significance in Pharmaceutical Synthesis

CAS Number: 86271-48-9 Chemical Formula: C

H

NO

Molecular Weight: 189.25 g/mol IUPAC Name: **5-[Bis(2-hydroxyethyl)amino]pentan-2-one**

Synonyms: 2-Pentanone, 5-[bis(2-hydroxyethyl)amino]-; Hydroxychloroquine Diethanol

Impurity.[2]

Executive Summary

5-[Bis(2-hydroxyethyl)amino]pentan-2-one is a specialized bifunctional intermediate primarily utilized in the synthesis of amino-quinoline antimalarials and as a critical reference standard for impurity profiling in the manufacturing of Hydroxychloroquine (HCQ).

Structurally, it consists of a pentan-2-one backbone with a tertiary amine at the -position, substituted with two hydroxyethyl groups. This distinguishes it from the more common HCQ intermediate, 5-[ethyl(2-hydroxyethyl)amino]pentan-2-one (CAS 74509-79-8). Its presence is often indicative of diethanolamine contamination in the starting materials or side-reactions during reductive amination processes.

Key Applications:

- **Impurity Reference Standard:** Essential for identifying "Bis-hydroxyethyl" impurities in HCQ API (Active Pharmaceutical Ingredient) per ICH Q3A/B guidelines.
- **Drug Design Scaffold:** Precursor for "Dihydroxychloroquine" analogs and novel lysosomotropic agents.
- **Nitrosamine Risk Assessment:** A structural precursor to N-nitrosodiethanolamine (NDELA) analogs if exposed to nitrosating agents.

Chemical Properties & Characterization

This compound exhibits high polarity due to the presence of two hydroxyl groups and a tertiary amine, making it significantly more hydrophilic than its mono-ethyl analog.

Property	Specification / Description
Physical State	Viscous liquid or low-melting solid (hygroscopic).
Solubility	Highly soluble in water, methanol, ethanol, and chloroform. Poorly soluble in non-polar solvents (hexane, ether).
Boiling Point	Predicted >300°C (dec.); Distillable only under high vacuum (<1 mmHg).
pKa (Predicted)	~9.5 (Amine), ~14 (Hydroxyls).
Stability	Stable under neutral conditions. Susceptible to intramolecular cyclization (pyrrolidine formation) under strong reducing conditions.
Reactivity	The ketone moiety undergoes nucleophilic addition; the hydroxyl groups are susceptible to esterification; the amine is prone to N-oxidation.

Synthesis & Production Protocols

The synthesis of CAS 86271-48-9 follows a classic nucleophilic substitution pathway (N-alkylation), utilizing 5-chloro-2-pentanone and diethanolamine.

Mechanistic Pathway

The reaction proceeds via an S

_N2 mechanism where the secondary amine (diethanolamine) attacks the alkyl halide (5-chloro-2-pentanone). A base is required to neutralize the generated HCl and drive the equilibrium forward.

Experimental Protocol (Self-Validating System)

Reagents:

- 5-Chloro-2-pentanone (1.0 eq) [CAS 5891-21-4][3][4]

- Diethanolamine (1.2 eq) [Excess prevents over-alkylation]

- Potassium Carbonate (K

CO

) or Triethylamine (1.5 eq)

- Solvent: Acetonitrile (ACN) or Ethanol.

Step-by-Step Methodology:

- Preparation: In a 3-neck round-bottom flask equipped with a reflux condenser and dropping funnel, dissolve Diethanolamine (12.6 g, 0.12 mol) and K

CO

(20.7 g, 0.15 mol) in dry Acetonitrile (150 mL).

- Addition: Heat the mixture to 50°C. Add 5-Chloro-2-pentanone (12.05 g, 0.1 mol) dropwise over 30 minutes. Note: Slow addition minimizes exothermicity.

- Reflux: Raise temperature to reflux (80-82°C) and stir for 6–8 hours.

- Validation Point: Monitor reaction progress via TLC (Mobile phase: MeOH/DCM 1:9). The spot for 5-chloro-2-pentanone ($R_f \sim 0.8$) should disappear; the product spot ($R_f \sim 0.3$) will appear.[4]

- Workup: Cool to room temperature. Filter off inorganic salts (KCl/K

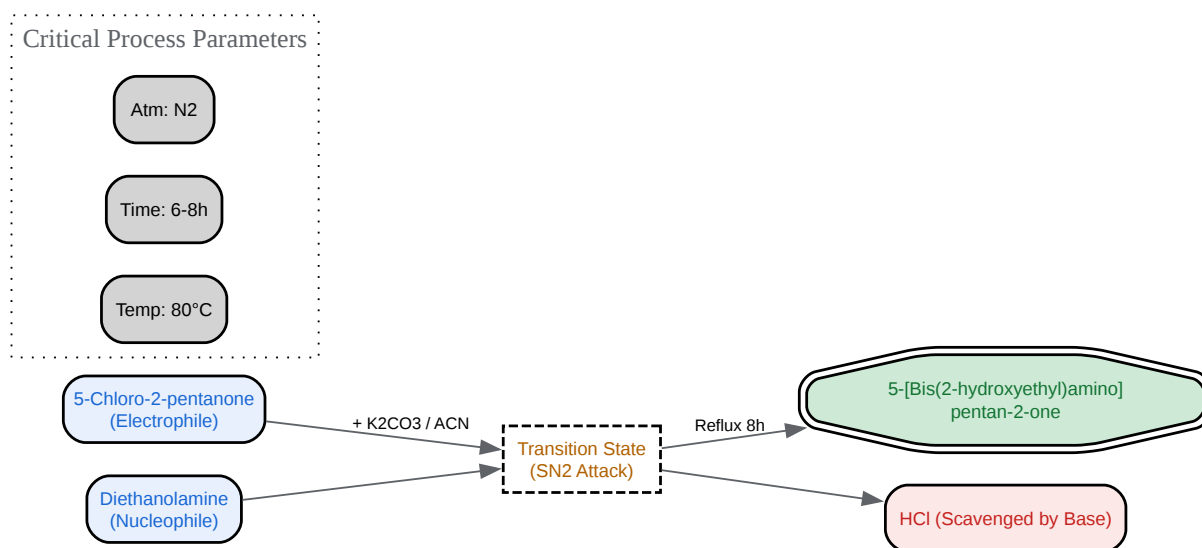
CO

).

- Concentration: Evaporate the solvent under reduced pressure (Rotavap).

- Purification: The residue is a viscous oil. Purify via vacuum distillation (high vacuum required due to high BP) or column chromatography (Silica gel, DCM → 10% MeOH/DCM).

Synthesis Workflow Diagram



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Caption: S

2 Alkylation pathway for the synthesis of CAS 86271-48-9 from chloropentanone precursors.

Applications in Drug Development & Quality Control

Hydroxychloroquine (HCQ) Impurity Profiling

In the commercial synthesis of HCQ, the target intermediate is the N-ethyl-N-hydroxyethyl analog. However, if the starting amine (N-ethylethanolamine) contains Diethanolamine as an impurity, CAS 86271-48-9 is formed.

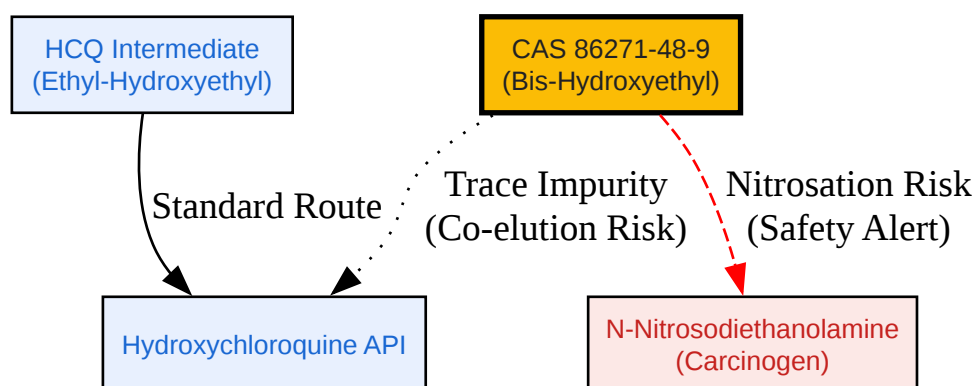
- **Regulatory Requirement:** Manufacturers must quantify this impurity to ensure it remains below the qualification threshold (typically <0.15% for APIs).
- **Detection:** LC-MS/MS is the preferred method due to the compound's lack of a strong UV chromophore.

Nitrosamine Risk (Critical Safety Insight)

The structure contains a tertiary amine with two hydroxyethyl chains. Under nitrosating conditions (e.g., presence of nitrites in excipients or acidic manufacturing steps), this molecule can undergo dealkylation or nitrosation to form N-nitrosodiethanolamine (NDELA), a potent carcinogen.

- Actionable Insight: Avoid using sodium nitrite in any step involving this intermediate. Test final drug products for NDELA if this intermediate is used.

Structural Relationship Diagram



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Caption: Structural relationship between the target molecule, HCQ synthesis, and potential nitrosamine risks.

Handling & Safety Data

- Hazard Classification: Irritant (Skin/Eye).[5]
- Storage: Hygroscopic. Store under inert gas (Nitrogen/Argon) at 2-8°C.
- Incompatibility: Strong oxidizing agents, acid chlorides, anhydrides (will react with OH groups).
- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory.

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